

physical and chemical properties of 2-Bromopropanoate

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Compound of Interest

Compound Name: 2-Bromopropanoate

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An In-depth Technical Guide on the Core Physical and Chemical Properties of **2-Bromopropanoate** and its Derivatives

This technical guide provides a comprehensive overview of 2-bromopropanoic acid and its common ester derivatives, methyl **2-bromopropanoate** and ethyl **2-bromopropanoate**. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on the physical and chemical properties, experimental protocols for synthesis and analysis, and key chemical transformations.

Physical and Chemical Properties

2-Bromopropanoic acid and its esters are versatile reagents in organic synthesis.^[1] The presence of a bromine atom at the alpha-position to the carbonyl group makes them valuable intermediates for the synthesis of pharmaceuticals and agrochemicals.^[1]

Physical Properties

The physical properties of 2-bromopropanoic acid, methyl **2-bromopropanoate**, and ethyl **2-bromopropanoate** are summarized in the tables below for easy comparison.

Table 1: Physical Properties of 2-Bromopropanoic Acid

Property	Value
Molecular Formula	$C_3H_5BrO_2$ ^[2]
Molecular Weight	152.97 g/mol ^[3]
Appearance	Colorless to light yellow liquid or solid ^[1]
Melting Point	25.7 °C ^[2]
Boiling Point	203 °C ^[2]
Density	1.7 g/mL at 25 °C ^[2]
Refractive Index (n _{20/D})	1.475
Solubility	Soluble in water, alcohol, ether, and chloroform. ^[4]
Vapor Pressure	0.12 mmHg at 25°C ^[2]

Table 2: Physical Properties of Methyl 2-bromopropanoate

Property	Value
Molecular Formula	$C_4H_7BrO_2$ ^[5]
Molecular Weight	167.00 g/mol ^[6]
Appearance	Liquid
Boiling Point	156-160 °C; 51 °C at 19 mmHg
Density	1.497 g/mL at 25 °C
Refractive Index (n _{20/D})	1.451
Solubility	Insoluble in water.

Table 3: Physical Properties of Ethyl 2-bromopropanoate

Property	Value
Molecular Formula	C ₅ H ₉ BrO ₂ ^[7]
Molecular Weight	181.03 g/mol ^{[8][9]}
Appearance	Liquid
Boiling Point	156-160 °C ^{[7][9]}
Density	1.394 g/mL at 25 °C ^{[7][9]}
Refractive Index (n _{20/D})	1.446 ^[9]
Flash Point	51 °C (closed cup) ^[9]

Chemical Reactivity

2-Bromopropanoic acid and its esters are reactive compounds useful in various organic transformations. The bromine atom is a good leaving group, making these compounds susceptible to nucleophilic substitution reactions. They are used as alkylating agents for mercaptans and other sulfur-containing compounds.^[10] For instance, 2-bromoethyl propanoate is utilized in the Williamson ether synthesis to introduce a propionate moiety to a phenolic precursor, a key step in the synthesis of some aryloxyphenoxypropionate herbicides.^[11]

Experimental Protocols

Synthesis of 2-Bromopropanoic Acid

A common method for the synthesis of 2-bromopropanoic acid is the Hell-Vohlard-Zelinsky reaction, which involves the bromination of propanoic acid in the presence of a catalyst like red phosphorus or phosphorus trichloride.^{[1][12]}

Protocol: Bromination of Propionic Acid^[1]

- To a reaction vessel, add propionic acid and a catalytic amount of phosphorus trichloride.
- Maintain the temperature of the mixture at 80°C.
- Slowly add bromine to the reaction mixture dropwise.

- After the addition of bromine is complete, increase the temperature to 85°C.
- Once the color of the bromine disappears, further increase the temperature to 100°C for approximately 2-3 hours.
- Remove unreacted bromine and hydrobromic acid under reduced pressure.
- The final product is obtained by distillation under reduced pressure.

Synthesis of Ethyl 2-Bromopropanoate

Ethyl **2-bromopropanoate** can be synthesized from 2-bromopropanoic acid via Fischer esterification.

Protocol: Fischer Esterification of 2-Bromopropanoic Acid

A detailed procedure for the synthesis of ethyl (2S)-bromopropanoate from (2S)-bromopropanoic acid involves the following steps:[13]

- Combine 2-bromopropanoic acid, ethanol, and a catalytic amount of sulfuric acid in a round-bottom flask.
- Set up the apparatus for reflux with a means to remove water as it is formed, such as a Dean-Stark apparatus or by using a drying agent.
- Heat the mixture to reflux. The removal of water drives the equilibrium towards the formation of the ester.
- Monitor the reaction progress using a suitable analytical technique like thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Neutralize the excess acid with a weak base, such as a saturated sodium bicarbonate solution.
- Extract the ester into an organic solvent like dichloromethane.

- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
- Filter to remove the drying agent and concentrate the solution under reduced pressure to obtain the crude product.
- Purify the crude ethyl **2-bromopropanoate** by distillation.

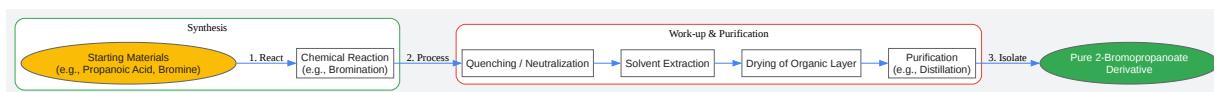
A patented method also describes the synthesis through bromination of propionic acid followed by esterification with ethanol.[14]

Analytical Methods

Nuclear Magnetic Resonance (NMR) spectroscopy is a key analytical technique for the characterization of **2-bromopropanoate** derivatives.

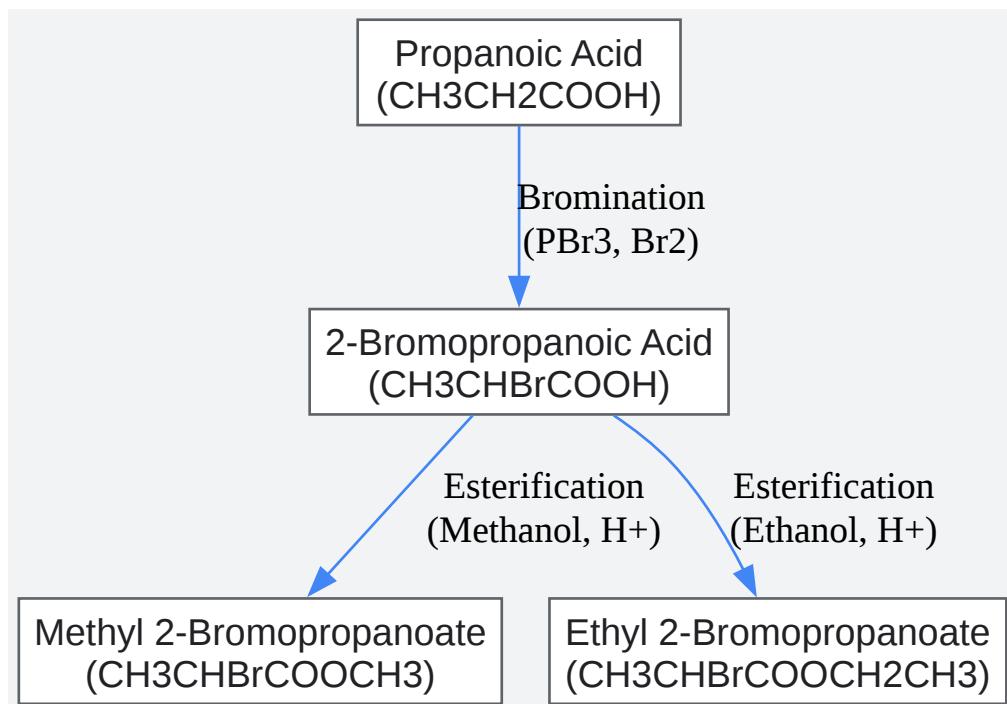
- ¹H NMR of 2-Bromopropanoic Acid: In CDCl₃, the spectrum shows a signal for the carboxylic acid proton around 11.50 ppm, a quartet for the alpha-proton at approximately 4.41 ppm, and a doublet for the methyl protons at about 1.86 ppm.[15]
- ¹H NMR of Ethyl **2-Bromopropanoate**: The ¹H NMR spectrum provides distinct signals for the different protons in the molecule, allowing for structural confirmation.[16]
- Deuterated Standards: Deuterated forms, like ethyl 2-bromopropionate-d3, can be used as internal standards for quantitative NMR (qNMR) due to their chemical stability and distinct NMR signals.[17]

Mandatory Visualizations



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Caption: A generalized workflow for the synthesis and purification of **2-bromopropanoate** derivatives.



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Caption: Chemical relationship showing the synthesis pathways from propanoic acid to 2-bromopropanoic acid and its esters.

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